

D-[1,3-13C2]Ribose Proper Disposal Procedures

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Compound of Interest

Compound Name: *D-[1,3-13C2]Ribose*

CAS No.: 478511-79-4

Cat. No.: B583941

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Executive Safety Summary

Immediate Action Directive: **D-[1,3-13C2]Ribose** is a stable isotope-labeled carbohydrate. It is NON-RADIOACTIVE and NON-TOXIC.

Unlike Carbon-14 (

C) labeled compounds, this material does not decay and emits no ionizing radiation. It must be handled as a standard chemical reagent, not as radioactive waste.^[1] However, due to its application in metabolic studies, it is frequently mixed with biological agents or organic solvents, which dictate the ultimate disposal stream.

Hazard Class	Status	Notes
Radioactivity	NEGATIVE	Contains stable C isotopes only.
RCRA Status	Non-Hazardous	Not P-listed or U-listed (40 CFR 261.33).
Bio-Safety	Level 1 (Base)	Becomes BSL-2+ if mixed with viral vectors/human cells.
Flammability	Low	Combustible dust hazard if finely dispersed in air.

Technical Identity & Properties

Understanding the physicochemical properties is essential for determining compatibility with waste streams.[\[1\]](#)

Property	Data	Relevance to Disposal
Chemical Name	D-[1,3- ¹³ C ₂]Ribose	Standard carbohydrate protocols apply.
Physical State	White Crystalline Solid	Hygroscopic; keep dry until disposal.
Solubility	Highly Soluble (Water)	High mobility in aqueous waste streams.
BOD Impact	High	Critical: Increases Biological Oxygen Demand in wastewater. [2]
Stability	Stable	Does not degrade spontaneously; autoclaving does not destroy the isotope label.

Disposal Decision Matrix (Self-Validating System)

The disposal route is determined not by the ribose itself, but by the matrix in which it is dissolved or suspended. Use the following logic flow to determine the correct waste stream.

Scenario A: Pure Solid Waste (Expired or Spilled)

- Context: Unused powder or spill cleanup materials (paper towels, gloves) free of other hazardous contaminants.
- Protocol:
 - Container: Collect in a standard solid waste container or clear heavy-duty bag.
 - Labeling: Deface the original container label to prevent "scavenging" or misidentification. Label waste as "Non-Hazardous Carbohydrate."
 - Disposal: Can technically be disposed of in municipal trash (landfill) as it is non-hazardous.
 - Senior Scientist Note: Many institutions enforce a "no chemical in trash" policy to prevent janitorial alarm. Preferred Method: Tag as "Non-Regulated Chemical Waste" and route through your EHS chemical waste pickup.

Scenario B: Aqueous Solutions (Buffers, Water)

- Context: Ribose dissolved in water, PBS, or saline without biological agents.
- Protocol:
 - Volume < 1 Liter: May be flushed down the sanitary sewer with copious water (20:1 dilution), provided local municipal codes allow sugar disposal.
 - Volume > 1 Liter: Do NOT Drain Dispose. High concentrations of sugars create a spike in Biological Oxygen Demand (BOD), which can disrupt local wastewater treatment bacteria and trigger regulatory fines.
 - Action: Collect in a carboy labeled "Non-Hazardous Aqueous Waste (High BOD)."

Scenario C: Organic Solvent Mixtures (HPLC Waste)

- Context: Ribose dissolved in Methanol, Acetonitrile, or DMSO (e.g., from LC-MS workflows).
- Protocol:
 - The Solvent Rules: The solvent renders the waste hazardous (Ignitable/Toxic).
 - Segregation: Collect in a solvent safety can or carboy.
 - Labeling: Label strictly according to the solvent (e.g., "Flammable Waste: Acetonitrile, Water, Trace Sugars").
 - Prohibition: Never autoclave this waste (explosion hazard).

Scenario D: Metabolic/Biological Waste (Cell Culture)

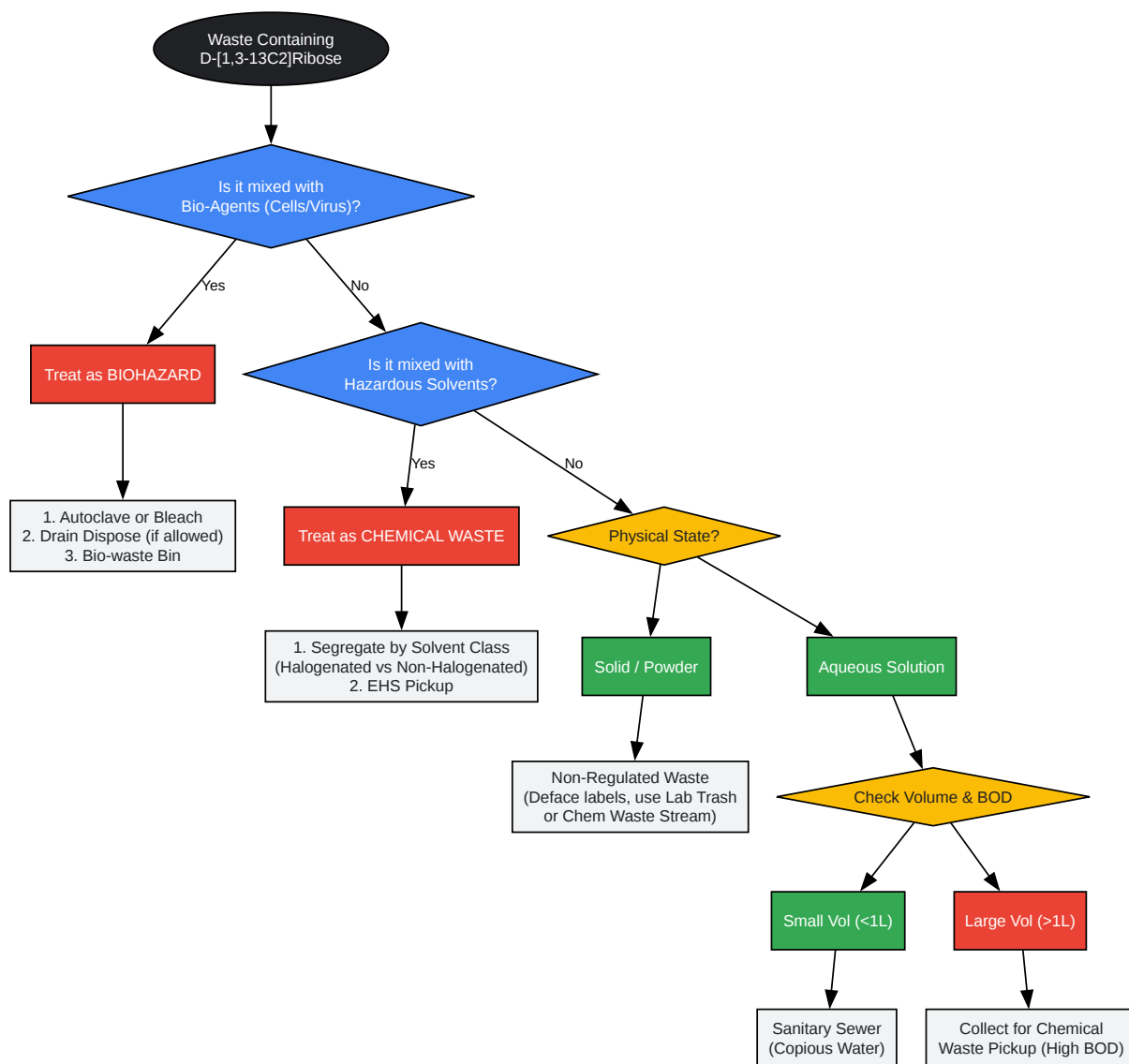
- Context: Media containing

C-Ribose used in metabolic flux analysis with cells/bacteria.
- Protocol:
 - Biohazard Primacy: The biological agent dictates the hazard.
 - Inactivation: Add bleach (10% final concentration) for 30 minutes OR Autoclave at 121°C for 20+ minutes.
 - Note on Isotopes: Autoclaving kills the bacteria but does not destroy the

C isotope. The chemical remains a labeled sugar.
 - Disposal: After inactivation, liquid can usually be drain-disposed (check local EHS rules regarding treated bio-waste).

Visual Workflow (Decision Logic)

The following diagram illustrates the decision-making process for segregating **D-[1,3-¹³C₂]Ribose** waste.



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Figure 1: Logic flow for determining the correct disposal stream based on waste matrix and volume.

Expert Insight: The "Sugar in the Sink" Myth

Why can't I just pour all aqueous ribose down the drain? While D-Ribose is biodegradable, "biodegradable" does not mean "zero impact."

- **BOD Spikes:** Wastewater treatment plants rely on bacteria to break down organic matter. A sudden influx of pure carbohydrate (Ribose) acts as a "feast" for these bacteria, causing their populations to explode and consume all available oxygen in the water. This drops the Dissolved Oxygen (DO) levels, potentially killing aquatic life downstream or disrupting the treatment plant's balance [1].
- **Regulatory Compliance:** The EPA and local municipalities set strict limits on BOD discharge. While a 50mL NMR tube is negligible, 5 Liters of leftover media from a bioreactor run is significant. Always err on the side of collection for volumes >1 Liter.

References

- United States Environmental Protection Agency (EPA). (2024). Learn about Effluent Guidelines: Biological Oxygen Demand (BOD). Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Laboratory Safety Guidance: Chemical Hygiene Plan (29 CFR 1910.1450).[\[3\]](#)[\[4\]](#) Retrieved from [\[Link\]](#)
- University of Wisconsin-Madison EHS. (2024). Disposal of Used/Unwanted Chemicals: Sanitary Sewer Disposal Guidelines. Retrieved from [\[Link\]](#)

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Sources

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- [2. Biochemical oxygen demand \(BOD\) - Eurofins Scientific \[eurofins.in\]](#)
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- [4. Chemical Hygiene Plan | Environmental Health and Safety \[ehs.dartmouth.edu\]](#)
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